

# An In-depth Technical Guide on Proxan-sodium (Sodium Isopropyl Xanthate)

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## Compound of Interest

Compound Name: *Proxan*

Cat. No.: *B089752*

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Disclaimer: The scientific and technical information available for **Proxan**-sodium, also known as Sodium Isopropyl Xanthate (SIPX), primarily details its application as an industrial chemical rather than a therapeutic agent. The following guide summarizes the existing knowledge on its chemical properties, industrial mechanisms, and toxicological profile. Information regarding a specific pharmacological mechanism of action relevant to drug development professionals is not available in the public scientific literature.

## Introduction and Chemical Identity

**Proxan**-sodium, chemically identified as Sodium O-isopropyl dithiocarbonate or Sodium Isopropyl Xanthate (SIPX), is a synthetic organosulfur compound.<sup>[1][2]</sup> Its primary applications are in mineral processing, agriculture, and chemical manufacturing.<sup>[3][4][5][6]</sup> It appears as a light-yellow crystalline solid that is soluble in water.<sup>[3][4][6]</sup>

### Chemical Details:

- IUPAC Name: Sodium O-propan-2-yl carbonodithioate<sup>[7]</sup>
- CAS Number: 140-93-2<sup>[3][7]</sup>
- Molecular Formula: C<sub>4</sub>H<sub>7</sub>NaOS<sub>2</sub><sup>[1][2][3]</sup>
- Molecular Weight: 158.22 g/mol <sup>[1][5]</sup>

## Industrial Mechanism of Action

The primary and well-documented mechanism of action for **Proxan**-sodium is in the froth flotation of sulfide minerals.<sup>[2][4][6]</sup> In this process, it acts as a "collector." When added to a slurry of ore, the polar xanthate head of the molecule selectively binds to the surface of sulfide mineral particles (such as those of copper and lead), making their surfaces hydrophobic.<sup>[2][3]</sup> <sup>[4]</sup> These now water-repellent particles attach to air bubbles and float to the surface, where they can be collected in a concentrate. This mechanism is based on a chemical reaction between the xanthate and metal ions on the mineral surface.<sup>[3]</sup>

## Biological Activity and Toxicological Profile

**Proxan**-sodium is not developed as a therapeutic drug, and its biological effects are primarily characterized in the context of toxicology. The compound is classified as an acute toxin and can cause skin irritation.<sup>[3]</sup> It is known to disrupt general biological and cellular processes, but specific molecular targets for a pharmacological effect have not been identified.<sup>[3]</sup> In agriculture, it has been used as an herbicide and pesticide, suggesting a broad, non-specific mechanism of toxicity to target organisms.<sup>[4][5][6]</sup>

The compound readily decomposes in the presence of moisture or in acidic conditions to form carbon disulphide (CS<sub>2</sub>), a volatile and toxic gas.<sup>[2][8]</sup> Therefore, the toxicological effects of carbon disulphide are relevant when assessing the overall profile of **Proxan**-sodium.<sup>[8]</sup>

A summary of the available quantitative data on the toxicity of **Proxan**-sodium and related xanthates is presented below.

Chemical	Test Organism	Exposure Route	Metric	Value	Reference
Sodium Isopropyl Xanthate	Rat	Oral	LD <sub>50</sub>	1250 mg/kg bw	[9]
Sodium Isopropyl Xanthate	Rainbow Trout	Water	LC <sub>50</sub> (96 hr)	2 - 13 ppm	[10]
Sodium Isopropyl Xanthate	Soil Microbes	N/A	EC <sub>50</sub>	50 mg/L (inhibition of denitrification )	[8]
Carbon Disulphide (Decomposition Product)	Activated Sludge	Water	EC <sub>50</sub>	13 mg/L (inhibition of oxygen consumption)	[8]
Potassium Isopropyl Xanthate	Rat	Oral	LD <sub>50</sub>	1700 mg/kg bw	[9]
Potassium Isopropyl Xanthate	Mouse	Oral	LD <sub>50</sub>	583 mg/kg bw	[9]

LD<sub>50</sub> (Median Lethal Dose): The dose required to kill half the members of a tested population.

LC<sub>50</sub> (Median Lethal Concentration): The concentration in water that is lethal to 50% of a test population.

EC<sub>50</sub> (Median Effective Concentration): The concentration that causes a defined effect in 50% of a test population.

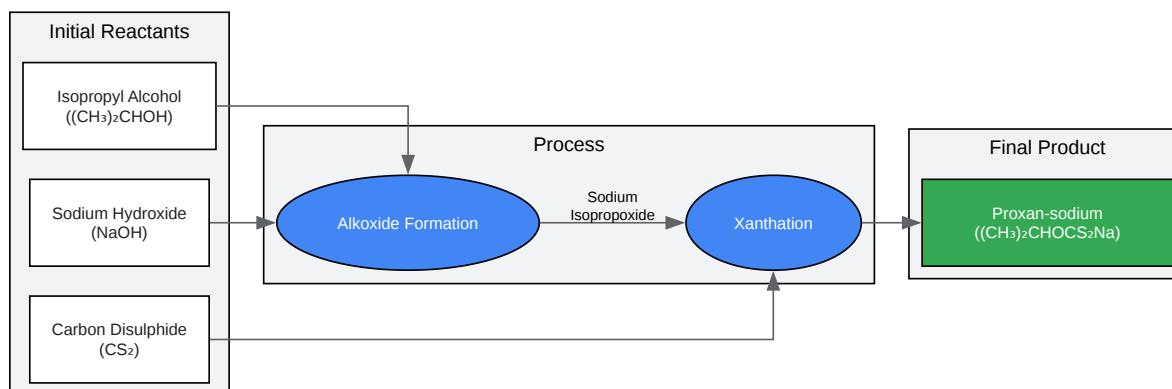
## Synthesis Protocol and Workflow

The industrial synthesis of **Proxan**-sodium is a process known as xanthation.[2]

Experimental Protocol: Synthesis of Sodium Isopropyl Xanthate

- Reactant Preparation: An alkoxide is formed by reacting isopropyl alcohol (isopropanol) with a strong base, typically sodium hydroxide.
- Xanthation Reaction: The resulting sodium isopropoxide is then treated with carbon disulphide. The nucleophilic alkoxide attacks the electrophilic carbon of the carbon disulphide.
- Product Formation: This reaction yields the final product, Sodium Isopropyl Xanthate.
- Purification: The technical-grade product is typically 90-95% pure and may be further purified if required.[2]

The overall reaction is as follows:  $(CH_3)_2CHOH + NaOH + CS_2 \rightarrow (CH_3)_2CHOCS_2Na + H_2O$



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Caption: Workflow for the synthesis of **Proxan-sodium** (SIPX).

## Conclusion

While "Proxan-sodium" or Sodium Isopropyl Xanthate is a well-characterized compound, its role is firmly established in industrial chemistry rather than pharmacology. The available

scientific literature does not contain information on a specific mechanism of action related to drug development, such as interactions with receptors, enzymes, or signaling pathways in mammalian systems. The biological effects noted are of a toxicological nature, likely stemming from broad cellular disruption or decomposition into carbon disulphide. Therefore, for an audience of researchers and drug development professionals, **Proxan**-sodium serves as an example of an industrial chemical with significant biological toxicity but without a known therapeutic mechanism of action.

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## References

- 1. bgbchem.com [bgbchem.com]
- 2. Sodium Isopropyl Xanthate (SIPX) - Jam Group Company [jamgroupco.com]
- 3. Buy Proxan-sodium | 140-93-2 | >98% [smolecule.com]
- 4. Proxan sodium CAS#: 140-93-2 [m.chemicalbook.com]
- 5. Proxan sodium | lookchem [lookchem.com]
- 6. Proxan sodium | 140-93-2 [chemicalbook.com]
- 7. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 8. Registration Dossier - ECHA [echa.europa.eu]
- 9. cdnserices.industrialchemicals.gov.au [cdnserices.industrialchemicals.gov.au]
- 10. Proxan-sodium | C4H7NaOS2 | CID 23690438 - PubChem [pubchem.ncbi.nlm.nih.gov]
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